

# Personal protective equipment for handling JB002

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## Compound of Interest

Compound Name: JB002

Cat. No.: B15608369

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## Essential Safety and Handling Guide for JB002

This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **JB002**. The following procedural guidance is based on available safety data sheets and product information.

## Chemical Identification and Properties

**JB002** is identified as a myosin II inhibitor with an IC<sub>50</sub> of  $\leq 10 \mu\text{M}$ [1]. It is intended for research use in areas such as muscle spasticity, chronic musculoskeletal pain, and hypertrophic cardiomyopathy[1].

Identifier	Value
Catalog No.	CS-0635695[2]
CAS No.	30408-07-2[2]

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **JB002**. Always use full personal protective equipment as a standard practice.[2]

Protection Type	Recommended Equipment
Eye Protection	Safety goggles <sup>[2]</sup>
Hand Protection	Protective gloves
Skin and Body Protection	Laboratory coat

## Handling and Storage

### General Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Use in a well-ventilated area.

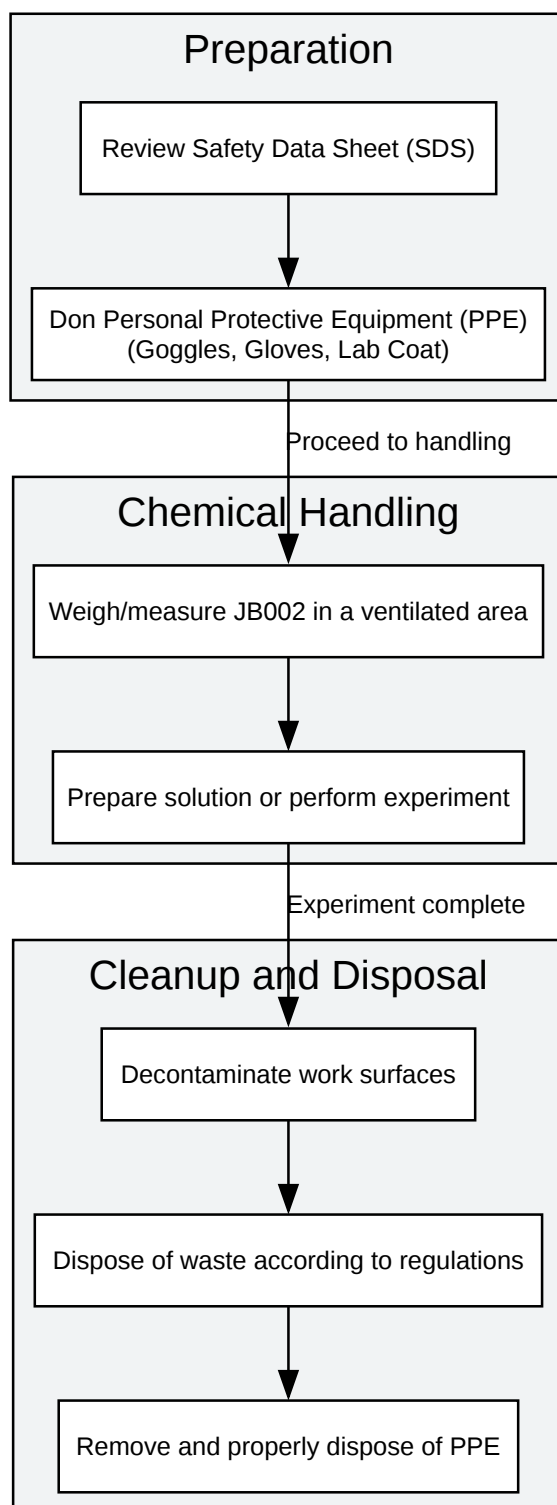
### Storage:

- Store in a tightly closed container.
- Keep in a cool, dry place.

## Experimental Workflow for Handling JB002

The following diagram outlines a general workflow for safely handling **JB002** in a laboratory setting.

## General Handling Workflow for JB002



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Caption: General workflow for handling **JB002**.

## Disposal Plan

Contaminated packaging and excess **JB002** should be disposed of in accordance with local, state, and federal regulations[2]. It is recommended to conduct recycling or disposal through a licensed disposal company[2].

## Emergency Procedures

Situation	Action
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention.
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention.

### Fire-Fighting Measures:

- Use water spray, dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam to extinguish fires[2].

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemscene.com [chemscene.com]

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